

Physical characteristics of isopropylidene glycerol

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Compound of Interest

Compound Name: *Solketal*

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An In-depth Technical Guide to the Physical Characteristics of Isopropylidene Glycerol

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isopropylidene glycerol, also known by the trade name **Solketal** and chemically as 2,2-dimethyl-1,3-dioxolane-4-methanol, is a versatile and widely utilized chemical intermediate.^[1]^[2] Its unique structure, derived from the protection of two adjacent hydroxyl groups of glycerol with an isopropylidene group, imparts a favorable combination of properties, including miscibility with a broad range of polar and non-polar solvents.^[1] This technical guide provides a comprehensive overview of the core physical characteristics of isopropylidene glycerol, presenting quantitative data in a structured format, detailing relevant experimental methodologies, and illustrating the relationships between these properties.

Chemical Identity

- Chemical Name: (±)-2,2-Dimethyl-1,3-dioxolane-4-methanol^[3]
- Synonyms: Isopropylidene glycerol, **Solketal**, 1,2-Isopropylidene-rac-glycerol^[3]
- CAS Number: 100-79-8^[2]
- Molecular Formula: C₆H₁₂O₃^[2]

- Molecular Weight: 132.16 g/mol [2]

Physical Properties

The physical characteristics of isopropylidene glycerol are critical for its application in various fields, including as a solvent, a building block in chemical synthesis, and a component in pharmaceutical formulations. A summary of these properties is presented in the table below.

Physical Property	Value	Conditions
Appearance	Clear, colorless liquid	Ambient
Odor	Practically odorless	Ambient
Molecular Weight	132.16 g/mol	-
Density	1.062 - 1.072 g/cm ³	20-25 °C
Boiling Point	188 - 191 °C	760 mmHg
82 - 83 °C	10 - 14 mmHg	
Melting Point	Approximately -26.4 °C	-
Refractive Index (n _D)	1.433 - 1.438	20 °C
Solubility	Miscible with water, alcohols, ethers, esters, and aromatic hydrocarbons.	Ambient

Experimental Protocols

The accurate determination of the physical properties of isopropylidene glycerol is essential for its quality control and application. The following sections detail the methodologies for measuring key physical characteristics.

Synthesis and Purification (Cited Example)

A well-documented synthesis and purification of dl-isopropylideneglycerol is provided in Organic Syntheses by Mary Renoll and Melvin S. Newman. The physical properties reported in this procedure are often cited as reference values.

- **Reaction:** Glycerol is reacted with acetone in the presence of a p-toluenesulfonic acid catalyst, with the continuous removal of water via azeotropic distillation with petroleum ether.
- **Purification:** After neutralization, the excess solvent is removed by distillation under reduced pressure. The final product is then purified by fractional distillation.
- **Property Measurement:** The boiling point of the purified fraction is recorded during distillation. The refractive index and density are measured from the collected, purified liquid.

Density Measurement

The density of a liquid can be determined using several methods. A common and accurate method involves the use of a pycnometer.

- **Principle:** The density is calculated from the mass of the liquid that completely fills a container of a known volume at a specific temperature.
- **Procedure:**
 - The empty pycnometer is weighed.
 - It is then filled with the sample liquid (isopropylidene glycerol), ensuring no air bubbles are present.
 - The filled pycnometer is placed in a thermostat-controlled water bath to reach the desired temperature (e.g., 20°C or 25°C).
 - The volume is adjusted to the calibration mark, and the outside of the pycnometer is carefully dried.
 - The filled pycnometer is weighed.
 - The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

- **Distillation Method:** During a fractional distillation for purification, the boiling point is the temperature at which the liquid-vapor equilibrium is established, and a steady stream of distillate is collected. The temperature is measured at the vapor phase, just below the side arm of the distillation head. For reduced pressure distillations, a manometer is used to measure the pressure, which must be reported with the boiling point.
- **Micro Boiling Point Method:** For smaller quantities, a capillary tube method can be employed. A small amount of the liquid is placed in a larger tube, and a sealed capillary tube is inverted into it. The apparatus is heated, and the boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube.

Refractive Index Measurement

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material. It is a characteristic property of a substance.

- **Apparatus:** An Abbe refractometer is commonly used for this measurement.
- **Procedure:**
 - A few drops of the liquid sample are placed on the prism of the refractometer.
 - The prism is closed, and light is passed through the sample.
 - The controls are adjusted to bring a sharp line between the light and dark fields into the center of the crosshairs in the eyepiece.
 - The refractive index is read directly from the calibrated scale.
 - The temperature should be controlled and recorded, as the refractive index is temperature-dependent.

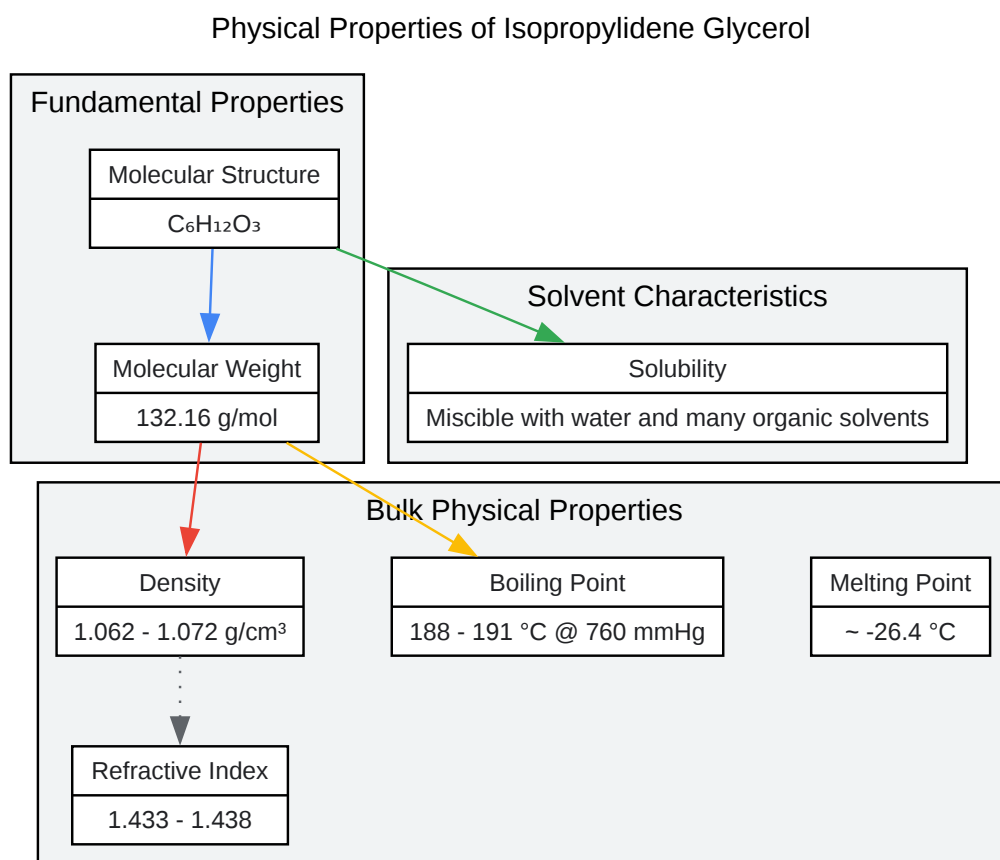
Solubility Assessment

The solubility of isopropylidene glycerol in various solvents is a key aspect of its utility.

- **Qualitative Assessment:** A simple visual method can be used. A small amount of isopropylidene glycerol is added to a test tube containing the solvent of interest. The mixture is agitated, and the formation of a single, clear phase indicates miscibility. The process can be repeated with increasing amounts of the solute to observe the extent of solubility. Isopropylidene glycerol is known to be miscible with water and a wide range of organic solvents.^[1]

Visualization of Physical Property Relationships

The following diagram illustrates the logical hierarchy and interrelation of the key physical properties of isopropylidene glycerol.



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Caption: Relationship between fundamental, bulk, and solvent properties of isopropylidene glycerol.

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